

Core Chemical Identifiers for 2,3-Dichlorobiphenyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichlorobiphenyl

Cat. No.: B103536

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For researchers and scientists engaged in drug development and chemical analysis, precise identification of chemical compounds is paramount. This technical brief provides the Chemical Abstracts Service (CAS) number and a list of synonyms for **2,3-Dichlorobiphenyl**, a compound belonging to the polychlorinated biphenyl (PCB) family.

The definitive CAS registry number for **2,3-Dichlorobiphenyl** is 16605-91-7.^{[1][2][3][4]} This unique numerical identifier is assigned by the Chemical Abstracts Service and is used globally to provide an unambiguous way to identify a specific chemical substance.

In addition to its CAS number, **2,3-Dichlorobiphenyl** is known by several other names and identifiers in scientific literature and chemical databases. These synonyms are crucial for comprehensive literature searches and for identifying the compound in various contexts.

Table 1: Synonyms and Identifiers for **2,3-Dichlorobiphenyl**

Synonym Type	Synonym
Systematic Name	1,2-dichloro-3-phenylbenzene[4]
IUPAC Name	1,1'-Biphenyl, 2,3-dichloro-[3]
Common Synonyms	2,3-Dichloro-1,1'-biphenyl[3][4]
Biphenyl, 2,3-dichloro-[3]	
PCB Number	PCB 5[3][4]
Ballschmitter No.	BALLSCHMITTER NO 5[3]
BZ No.	BZ NO 5[3]
Abbreviation	2,3-PCB[3]

Experimental Data and Protocols

A comprehensive understanding of a compound's properties and behavior is essential for research and development. Below are key physical and chemical properties of **2,3-Dichlorobiphenyl**, along with a representative experimental protocol for its analysis.

Table 2: Physicochemical Properties of **2,3-Dichlorobiphenyl**

Property	Value
Molecular Formula	C12H8Cl2[3]
Molecular Weight	223.1 g/mol [3]
Exact Mass	222.00000[3]
Melting Point	-107.3 °C[1][2]
Boiling Point	99.2 °C[1][2]
Flash Point	10.4 °F (-12 °C) (closed cup)[1][2]
XLogP3	4.8[4]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of **2,3-Dichlorobiphenyl**

This protocol outlines a standard method for the detection and quantification of **2,3-Dichlorobiphenyl** in an isooctane matrix, a common scenario in environmental and toxicological studies.

Objective: To identify and quantify **2,3-Dichlorobiphenyl** using GC-MS.

Materials:

- **2,3-Dichlorobiphenyl** certified reference material (e.g., 35 µg/mL in isooctane)[[1](#)]
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., non-polar)
- Helium (carrier gas)
- Standard laboratory glassware and autosampler vials

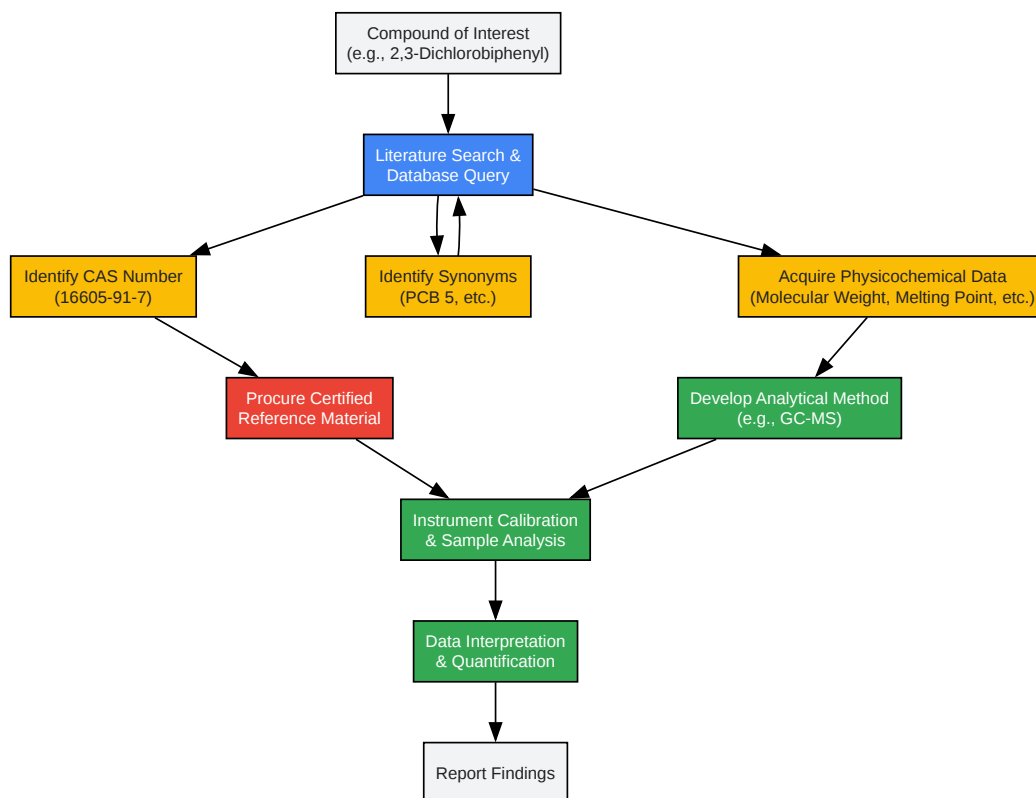
Procedure:

- Instrument Setup:
 - Set the GC oven temperature program to achieve separation of PCB congeners. A typical program might start at a low temperature and ramp up to a higher temperature.
 - Set the injector temperature and transfer line temperature to ensure proper volatilization without degradation.
 - Configure the mass spectrometer to operate in a suitable mode, such as electron ionization (EI) with selected ion monitoring (SIM) for enhanced sensitivity and specificity.
- Calibration:
 - Prepare a series of calibration standards by diluting the certified reference material to known concentrations.

- Inject the calibration standards into the GC-MS to establish a calibration curve.
- Sample Analysis:
 - Inject the sample solution containing the unknown concentration of **2,3-Dichlorobiphenyl** into the GC-MS.
- Data Analysis:
 - Identify the **2,3-Dichlorobiphenyl** peak in the chromatogram based on its retention time, which should match that of the standard.
 - Confirm the identity of the peak by comparing its mass spectrum with a reference spectrum.
 - Quantify the amount of **2,3-Dichlorobiphenyl** in the sample by using the calibration curve.

Logical Workflow for Compound Identification and Analysis

The following diagram illustrates the logical workflow for identifying and analyzing a chemical compound like **2,3-Dichlorobiphenyl** in a research setting.



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Caption: Workflow for the identification and analysis of a chemical compound.

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